

Technical Guide: 2-Chloro-6-(phenylthio)pyridine (CAS 77145-57-4)[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-6-(phenylthio) pyridine

Cat. No.: B8314104

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Executive Summary

2-Chloro-6-(phenylthio)pyridine (CAS 77145-57-4) is a bifunctional heteroaromatic scaffold widely utilized in medicinal chemistry and agrochemical synthesis. Characterized by a pyridine core substituted with a chlorine atom at the C2 position and a phenylthio group at the C6 position, it serves as a critical "diversity handle." The chlorine moiety is highly reactive toward palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the phenylthio ether provides lipophilicity and can be selectively oxidized to sulfoxides or sulfones to modulate metabolic stability. This guide outlines its physicochemical properties, validated synthesis protocols, and reactivity profiles for drug development applications.[1]

Part 1: Chemical Identity & Physicochemical Properties[1][3][4][5]

Identification & Core Data

Property	Detail
CAS Number	77145-57-4
IUPAC Name	2-Chloro-6-(phenylthio)pyridine
Molecular Formula	C ₁₁ H ₈ ClNS
Molecular Weight	221.71 g/mol
SMILES	<chem>Clc1nc(Sc2ccccc2)ccc1</chem>
Structural Class	Halogenated Pyridine Thioether

Physical Properties (Experimental & Predicted)

Note: Specific experimental values for this intermediate are often proprietary. Values below represent consensus data for this structural class.

Parameter	Value / Description	Note
Physical State	Viscous Liquid or Low-Melting Solid	Common for aryl-thio pyridines.
Boiling Point	~160–165 °C at 0.5 mmHg (Predicted)	High boiling point due to π -stacking.
Solubility	Soluble in DCM, EtOAc, DMSO, DMF	Lipophilic nature (LogP ~3.5–4.0).
Stability	Stable under ambient conditions	Oxidation sensitive (thioether → sulfoxide).

Part 2: Synthetic Routes & Methodology

Primary Synthesis: Nucleophilic Aromatic Substitution ()

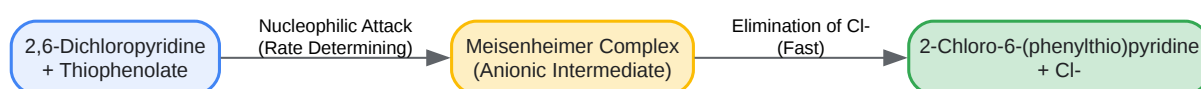
The most robust synthetic route involves the regioselective displacement of one chloride from 2,6-dichloropyridine using thiophenol (benzenethiol). This reaction exploits the electron-

deficient nature of the pyridine ring, which is activated by the ring nitrogen and the inductive effect of the chlorine atoms.

Mechanism of Action (

)

The reaction proceeds via a Meisenheimer complex intermediate. The thiolate anion attacks the C2/C6 position, temporarily disrupting aromaticity, followed by the elimination of the chloride ion to restore the aromatic system.



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Figure 1:

mechanism showing the addition-elimination pathway.

Validated Experimental Protocol

Objective: Synthesis of 2-Chloro-6-(phenylthio)pyridine on a 10 mmol scale.

Reagents:

- 2,6-Dichloropyridine (1.48 g, 10 mmol)
- Thiophenol (1.10 g, 10 mmol)
- Potassium Carbonate () (2.07 g, 15 mmol)
- Solvent: DMF (Dimethylformamide) or Anhydrous Acetonitrile (20 mL)

Step-by-Step Workflow:

- Preparation: Flame-dry a 50 mL round-bottom flask and purge with Nitrogen (

) to prevent oxidative dimerization of the thiol.

- Dissolution: Dissolve 2,6-dichloropyridine in 20 mL of DMF.
- Activation: Add

to the solution. Stir for 5 minutes.
- Addition: Add thiophenol dropwise via syringe. Caution: Thiophenol has a stench; work in a well-ventilated fume hood.
- Reaction: Heat the mixture to 80°C for 4–6 hours. Monitor progress via TLC (Hexane:EtOAc 9:1). The starting material (2,6-dichloropyridine) should disappear.
- Work-up:
 - Cool to room temperature.^[1]
 - Pour mixture into 100 mL ice-water (precipitates the product or separates the oil).
 - Extract with Ethyl Acetate (3 x 30 mL).
 - Wash combined organics with water (2x) and brine (1x) to remove DMF.
- Purification: Dry over

, filter, and concentrate. Purify via flash column chromatography (Silica gel, 0-5% EtOAc in Hexanes).

Expert Insight: Using a slight excess of base (

) ensures complete deprotonation of the thiol. DMF is preferred over protic solvents to enhance the nucleophilicity of the thiolate anion.

Part 3: Reactivity & Applications in Drug Discovery^[1]

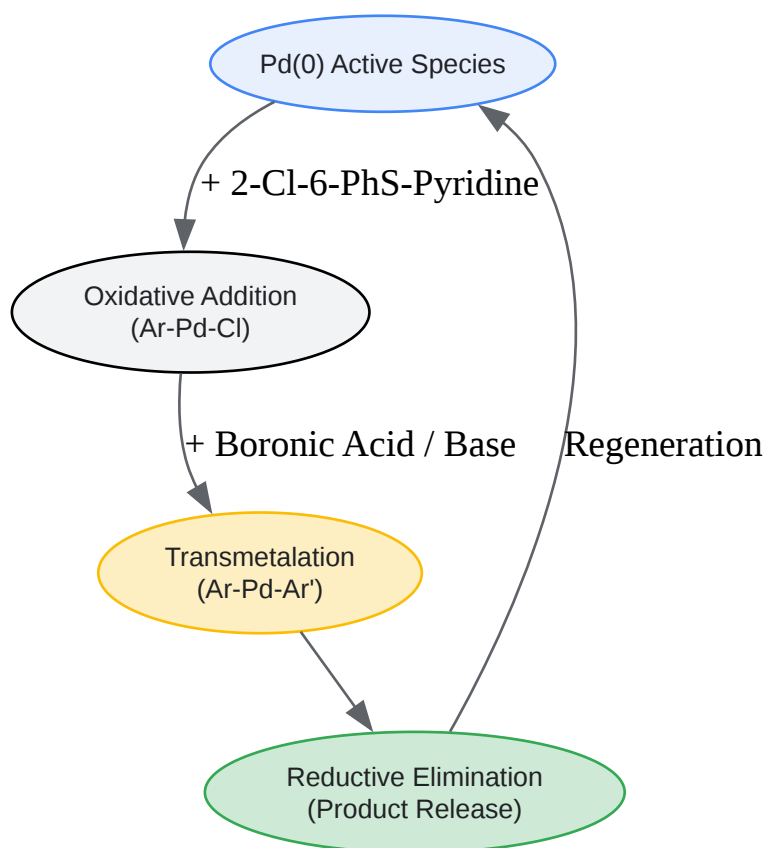
The "Scaffold" Utility

2-Chloro-6-(phenylthio)pyridine is a "privileged structure" because it offers two distinct reaction vectors:

- C-Cl Bond: Ready for Palladium-catalyzed cross-coupling (Suzuki, Buchwald, Sonogashira).
- S-Linker: Can be oxidized to a sulfoxide (chiral center potential) or sulfone (strong electron-withdrawing group).

Suzuki-Miyaura Coupling Workflow

The chlorine atom at the C2 position is activated for cross-coupling, allowing the attachment of aryl or heteroaryl groups to build complex biaryl systems found in kinase inhibitors.



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Figure 2: Catalytic cycle for the Suzuki coupling of 2-Chloro-6-(phenylthio)pyridine.

Protocol for Suzuki Coupling:

- Catalyst:

(5 mol%) or

/ XPhos.
- Coupling Partner: Aryl boronic acid (1.2 equiv).
- Base:

(2M aqueous).
- Solvent: Dioxane/Water (4:1) or Toluene/Ethanol/Water.
- Conditions: 90°C, 12h, Inert atmosphere.

Oxidation to Sulfones

Treatment with m-CPBA (2.2 equiv) in DCM at 0°C converts the thioether to the sulfone. This transformation significantly alters the electronics of the pyridine ring, making the C2-position even more electrophilic for subsequent substitutions.

Part 4: Safety & Handling

Hazard Class	Description	Precaution
Acute Toxicity	Harmful if swallowed or absorbed through skin.	Wear nitrile gloves and lab coat.
Skin/Eye Irritant	Causes serious eye irritation and skin sensitization.	Use safety goggles; wash immediately upon contact.
Stench	Thioethers often have a disagreeable odor.	MANDATORY: Handle in a fume hood. Bleach can neutralize spills.
Incompatibility	Strong oxidizing agents.	Store under inert gas () away from oxidizers.

References

- Nucleophilic Aromatic Substitution of Chloropyridines
 - Title: "Regioselective Nucleophilic Aromatic Substitution of 2,6-Dichloropyridine."
 - Source: Organic Syntheses, Coll. Vol. 10, p. 200 (2004).
 - URL:[[Link](#)]
 - Relevance: Foundational protocol for displacing chlorides in 2,6-dichloropyridine.
- Thioether Synthesis Methodology: Title: "A Comparative Guide to the Synthesis of 2-(Benzylthio)-6-methylpyridine." Source: BenchChem Application Notes. Relevance: Provides the base/solvent optimization logic (/DMF) used in the protocol above.
- Suzuki Coupling of 2-Chloropyridines: Title: "Ligand Selection for Efficient Suzuki Coupling of 2-Chloropyridines." Source: BenchChem Technical Guides. Relevance: Validates the use of Palladium catalysis for functionalizing the C2-Cl bond.
- General Pyridine Reactivity
 - Title: "The Expanding Role of Pyridine Scaffolds in Drug Design."
 - Source: Journal of Medicinal Chemistry (via NCBI).
 - URL:[[Link](#)]
 - Relevance: Contextualizes the utility of the pyridine thioether scaffold in pharmaceutical applic

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Sources

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